

Validating Experimental Results of UDP-Na₂: A Comparative Guide

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Compound of Interest

Compound Name: *Uridine 5'-diphosphate disodium salt*

Cat. No.: *B15684336*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a framework for validating experimental results obtained with **Uridine 5'-diphosphate disodium salt** (UDP-Na₂). It offers a comparative analysis of UDP-Na₂'s performance against other common alternatives in key cellular assays, supported by experimental data and detailed protocols.

Introduction to UDP-Na₂

Uridine 5'-diphosphate disodium salt (UDP-Na₂) is a nucleotide that functions as a potent agonist for purinergic P2Y receptors, with a particular selectivity for the P2Y₆ receptor.^{[1][2]} Its activation of these receptors triggers various downstream signaling pathways, making it a valuable tool for studying cellular processes such as inflammation, immune response, and neurotransmission. This guide focuses on three key experimental applications of UDP-Na₂: induction of intracellular calcium mobilization, stimulation of chemokine release, and modulation of microglial phagocytosis.

P2Y Receptor Activation: A Comparative Analysis

The potency of UDP-Na₂ as a P2Y receptor agonist is best understood by comparing its half-maximal effective concentration (EC₅₀) with that of other nucleotides. A lower EC₅₀ value indicates a higher potency.

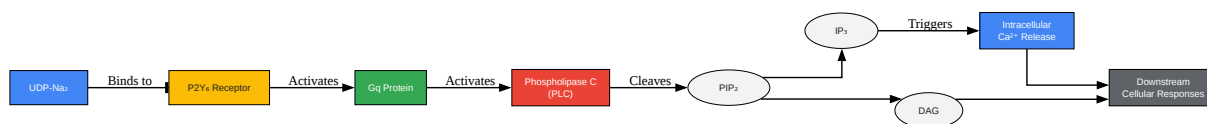
Table 1: Comparative EC₅₀ Values for P2Y Receptor Agonists

Agonist	Receptor Subtype	EC ₅₀ (nM)	Cell Line/System
UDP-Na ₂	P2Y ₆	300	Human P2Y ₆ Receptor
UDP-β-S	P2Y ₆	47	Human P2Y ₆ Receptor
5-Br-UDP	P2Y ₆	800	Human P2Y ₆ Receptor
UTP	P2Y ₂	49	Not Specified
ATP	P2Y ₂	85	Not Specified
UTP	P2Y ₄	73	Human P2Y ₄ R in 1321N1 cells
ADP	P2Y ₁₂	60	Not Specified

Note: Data is compiled from multiple sources and experimental conditions may vary. Direct comparison of absolute values should be made with caution.[\[1\]](#)[\[2\]](#)

Signaling Pathway for UDP-Na₂ at the P2Y₆ Receptor

Activation of the P2Y₆ receptor by UDP-Na₂ initiates a G-protein-coupled signaling cascade. This typically involves the activation of phospholipase C (PLC), leading to the production of inositol triphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of calcium from intracellular stores, a key event in many cellular responses.



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P2Y₆ Receptor Signaling Pathway

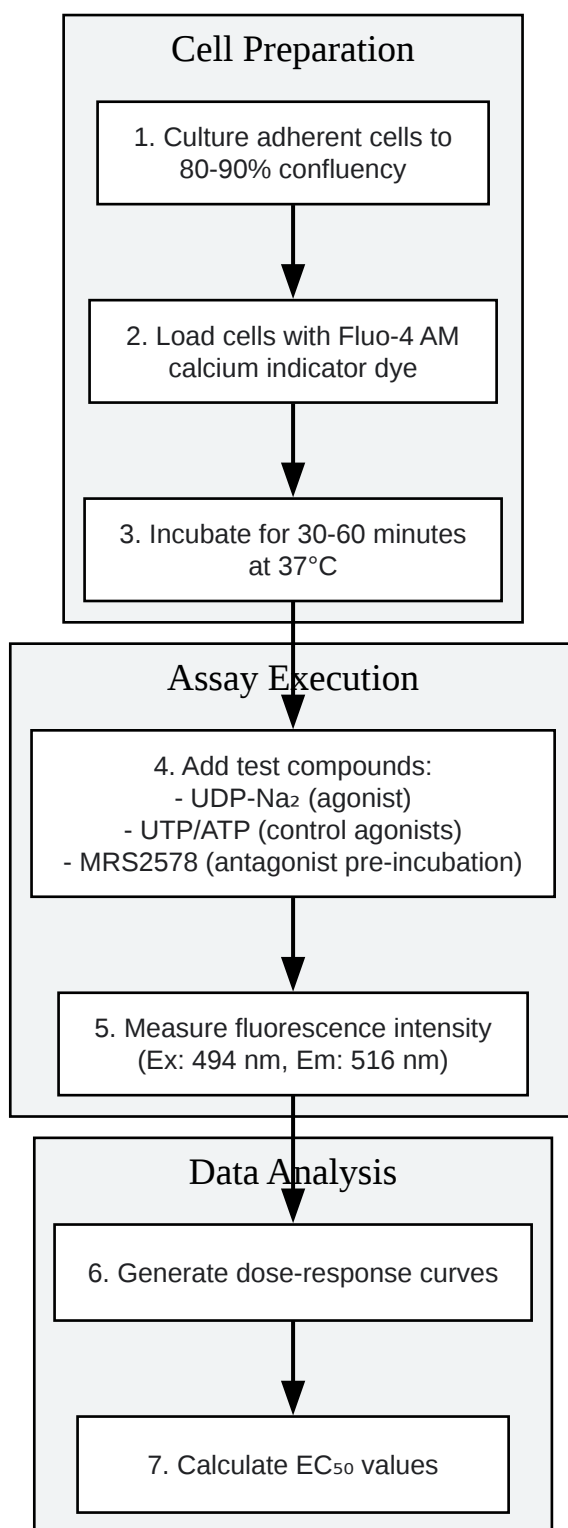
Key Experimental Validations and Protocols

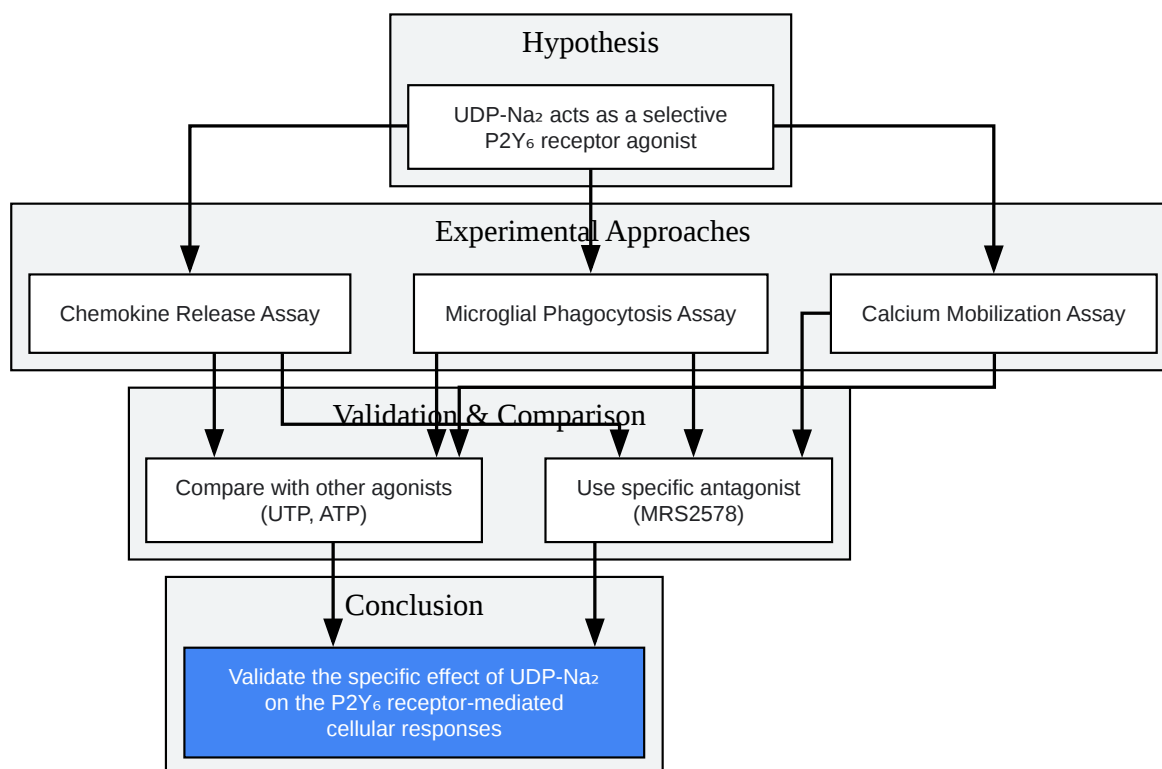
This section provides detailed protocols for three key experiments to validate the effects of UDP-Na₂ and compare them with relevant alternatives.

Intracellular Calcium Mobilization Assay

This assay measures the increase in intracellular calcium concentration following P2Y₆ receptor activation.

Experimental Workflow: Calcium Mobilization Assay





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References

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